

BMS-066 storage conditions stability

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Compound Focus: Bms-066

CAS No.: 914946-88-6

Cat. No.: S521582

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Storage Conditions & Solubility

The table below summarizes the handling and storage information for **BMS-066** to maintain its stability [1].

Property	Specification
Physical Form	Solid, Off-white to light yellow [1]
Molecular Weight	379.42 g/mol [1]
CAS No.	914946-88-6 [1]
Short-Term Storage	Room temperature (continental US) [1]
Long-Term Storage	Powder: -20°C (3 years) or 4°C (2 years) [1]
Solution Storage	In solvent: -80°C (6 months) or -20°C (1 month) [1]
Solubility in DMSO	100 mg/mL (263.56 mM) [1]

Experimental Stock Solution Preparation

For *in vitro* assays, **BMS-066** is highly soluble in DMSO. The following table outlines the preparation of stock solutions [1].

Concentration	Volume to Add	Final Volume
10 mM	2.635 mL of solvent	10 mL
5 mM	1.3178 mL of solvent	10 mL
1 mM	0.2636 mL of solvent	10 mL

Note on Solvent: The provided solubility data uses **DMSO**, which is hygroscopic. Using newly opened, anhydrous DMSO is critical to achieve the stated concentration and avoid precipitation [1].

In Vivo Dosing Preparation

The search results provide two standard protocols for preparing dosing solutions for animal studies. Aliquot and store these solutions to avoid repeated freeze-thaw cycles [1].

Protocol 1: For high solubility and compatibility This protocol yields a clear solution of ≥ 2.5 mg/mL.

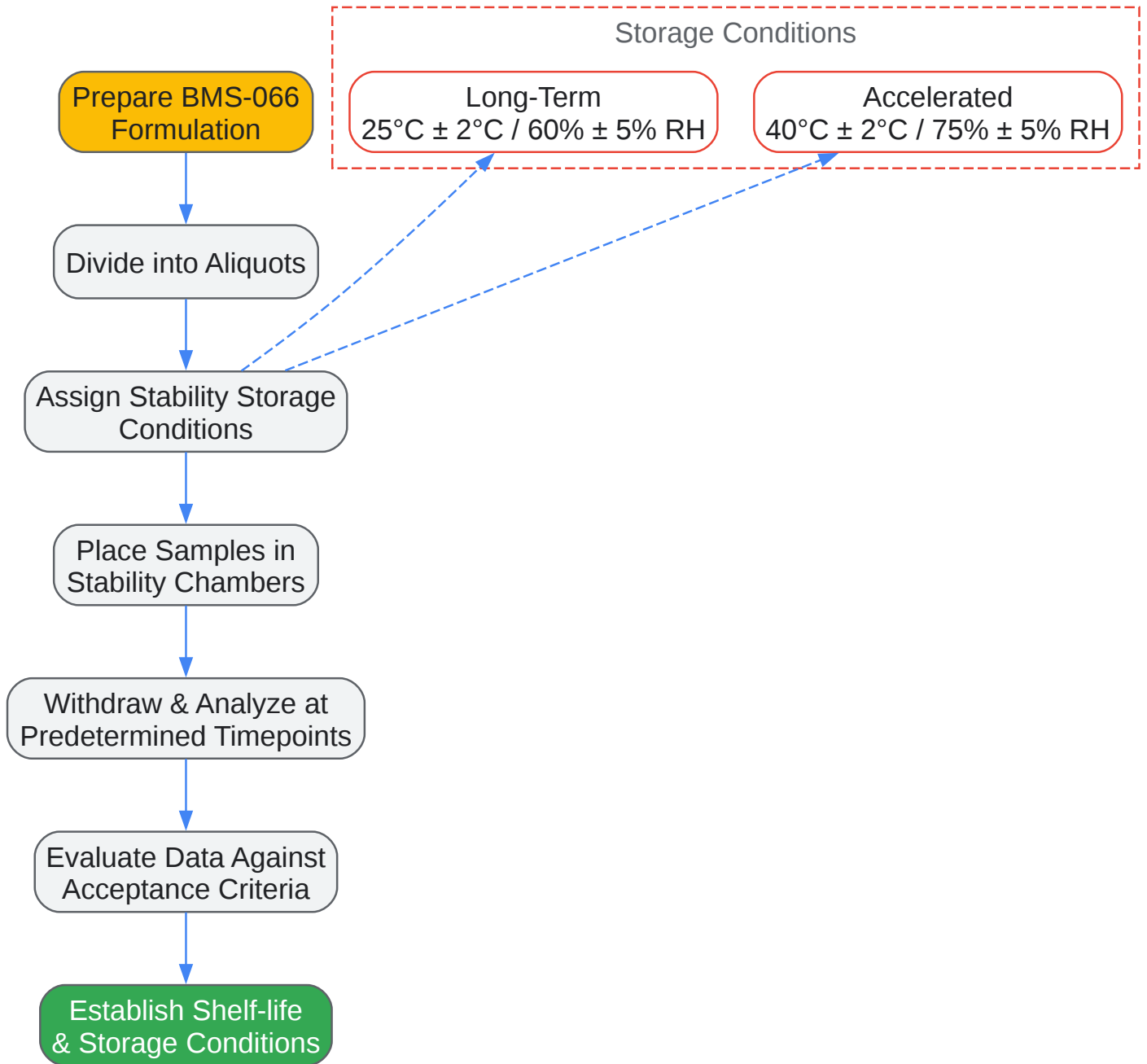
- Add 100 μ L of DMSO stock solution (25.0 mg/mL) to 400 μ L PEG300. Mix evenly.
- Add 50 μ L Tween-80 to the mixture. Mix evenly.
- Add 450 μ L of Saline to adjust the final volume to 1 mL [1].

Protocol 2: For longer-term dosing studies This protocol yields a clear solution of ≥ 2.5 mg/mL. It is recommended only if the continuous dosing period exceeds half a month.

- Add 100 μ L of DMSO stock solution (25.0 mg/mL) to 900 μ L of Corn Oil. Mix evenly [1].

Experimental Workflow for Stability Assessment

While the provided sources do not contain a long-term stability study for **BMS-066** specifically, you can adapt standard pharmaceutical practices to assess its stability in your formulations. The diagram below outlines a potential workflow, inspired by general stability study principles [2].



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A proposed workflow for assessing **BMS-066** formulation stability over time.

Key Technical Considerations

- **Stability-Indicating Methods:** The stability study's validity depends on using analytical methods (e.g., HPLC) that can detect and quantify **BMS-066** and its degradation products. You must develop a method that can separate the parent compound from any potential breakdown products [2].
- **Testing Parameters and Frequency:** A comprehensive study should monitor physical appearance, pH, and concentration (assay) at defined intervals. Accelerated conditions (e.g., 40°C) can provide early stability indicators, while long-term conditions (e.g., 25°C) are essential for defining the actual shelf-life [2].

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References

1. BMS-066 | JAK Inhibitor [medchemexpress.com]
2. SOP for Stability Studies of Finished Goods [pharmaguideline.com]

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